

Technical Guide to Titanium-47 Metal Powder for Laboratory Applications

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Compound of Interest

Compound Name: *Titanium-47*

CAS No.: *14304-90-6*

Cat. No.: *B1264893*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Titanium-47** (Ti-47) metal powder for laboratory use, focusing on its procurement, technical specifications, and experimental applications. Given the specialized nature of isotopically enriched materials, this document outlines the typical process for obtaining Ti-47 and provides guidance on its handling and use in research settings.

Procurement and Cost of Titanium-47 Metal Powder

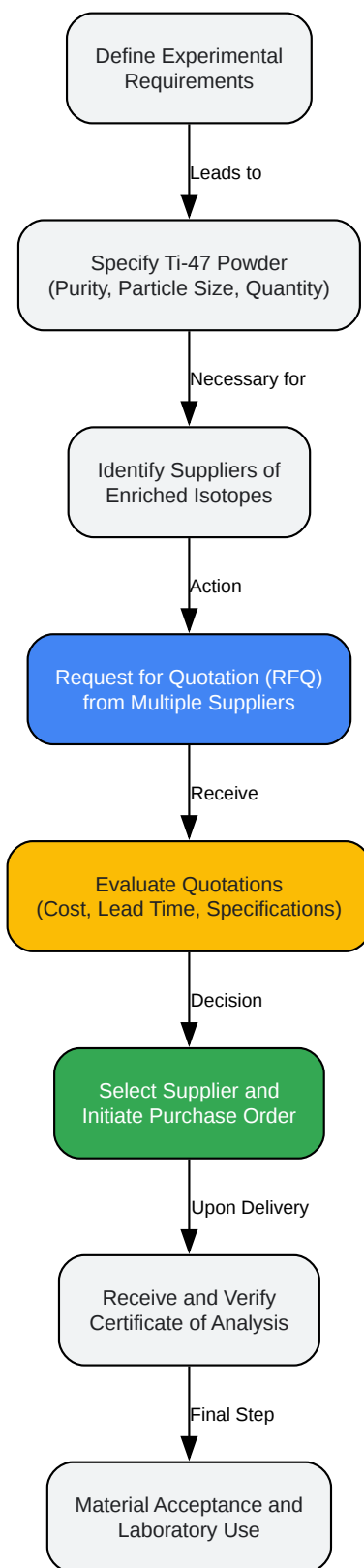
Obtaining isotopically enriched **Titanium-47** metal powder for laboratory use requires a different approach than sourcing standard chemical reagents. Due to the specialized and costly enrichment process, Ti-47 is not available as an off-the-shelf product with a fixed price. Instead, researchers must request a quotation from specialized suppliers of stable isotopes.

The cost of Ti-47 is influenced by several factors, including the desired isotopic purity, particle size, and the total quantity required. While exact pricing is only available upon request, it is important to budget for a significantly higher cost compared to naturally occurring titanium

powder. For budgetary planning, researchers can refer to price lists for other enriched stable isotopes, which often range from hundreds to thousands of dollars per gram depending on the isotope and enrichment level.

The Quotation Process

To obtain a quote for **Titanium-47** metal powder, researchers will need to provide the supplier with a set of technical specifications. The typical workflow for procuring specialized laboratory materials like Ti-47 is outlined in the diagram below. This process involves defining the experimental requirements, identifying suitable suppliers, requesting a formal quotation, and navigating the institutional purchasing process.



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Procurement workflow for specialized laboratory materials.

Potential Suppliers

Several companies specialize in the production and distribution of stable isotopes.

Researchers can contact the following types of suppliers to inquire about **Titanium-47** metal powder:

- ISOFLEX: A supplier of stable isotopes and select radioisotopes.[\[1\]](#)
- BuyIsotope.com (a division of Neonest AB): A global supplier of a wide range of enriched isotopes.[\[2\]](#)
- American Elements: A manufacturer and distributor of high-purity metals and chemicals, including isotopes.
- Trace Sciences International: A producer of stable isotope-labeled compounds.

When requesting a quote, it is advisable to contact multiple suppliers to compare pricing and availability.

Technical Specifications

The specifications of **Titanium-47** metal powder are critical for its successful application in research. The following tables summarize the key nuclear and physical properties of Ti-47, as well as typical specifications for commercially available titanium metal powder that can be requested for the enriched isotope.

Nuclear and Physical Properties of Titanium-47

Property	Value
Atomic Number	22
Mass Number	47
Natural Abundance	7.44%
Isotopic Purity (enriched)	>95% (typical, can be specified)
Spin	5/2
Magnetic Moment ($\mu/\mu\text{N}$)	-0.7884

Typical Specifications for Titanium Metal Powder

Parameter	Typical Range/Value	Notes
Chemical Purity	99.5% to 99.99%	Specify based on experimental needs.
Particle Size	-325 mesh (<44 µm) to -100 mesh (<149 µm)	Finer powders have higher surface area.
Morphology	Irregular or Spherical	Spherical powders offer better flowability.
Impurities (max. ppm)	Fe, C, O, N, H	Request a certificate of analysis for detailed impurity levels.

Experimental Protocols

Titanium-47 is utilized in various advanced research applications. Below are detailed methodologies for two key experimental areas where Ti-47 metal powder is employed.

Production of Vanadium-48 for PET Imaging

Vanadium-48 (V-48) is a positron-emitting radionuclide with applications in medical imaging (Positron Emission Tomography, PET) and nutritional studies. It can be produced by proton bombardment of an enriched **Titanium-47** target.

Objective: To produce V-48 via the $47\text{Ti}(p,n)47\text{V} \rightarrow 47\text{Sc} \rightarrow 48\text{V}$ reaction pathway is indirect. A more direct and commonly cited reaction for producing V-48 is the $48\text{Ti}(p,n)48\text{V}$ reaction. However, the use of enriched 47Ti can also contribute to the production of other vanadium isotopes and is a subject of research. For the purpose of this guide, we will outline a general protocol for target preparation and irradiation.

Methodology:

- Target Preparation:
 - A specific quantity of enriched **Titanium-47** metal powder is pressed into a high-purity backing material, typically aluminum or copper, to form a target disc.

- The target is then sealed to ensure stability under vacuum and during irradiation.
- Irradiation:
 - The target is placed in a cyclotron and bombarded with a proton beam of a specific energy and current.[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - The irradiation time is calculated based on the desired activity of V-48, taking into account the reaction cross-section and the half-life of the product.[\[3\]](#)[\[4\]](#)
- Post-Irradiation Processing:
 - After a cooling period to allow for the decay of short-lived isotopes, the target is chemically processed to separate the V-48 from the titanium target material.
 - This typically involves dissolving the target in an appropriate acid and using ion exchange chromatography to isolate the vanadium isotopes.
- Quality Control:
 - The final product is analyzed for radionuclidic purity, radiochemical purity, and specific activity before use in further applications.

Solid-State Nuclear Magnetic Resonance (NMR) Spectroscopy

Titanium-47, with its nuclear spin of $5/2$, is an NMR-active nucleus. Solid-state NMR spectroscopy of Ti-47 can provide valuable insights into the local atomic environment and structure of titanium-containing materials.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Objective: To characterize the local structure of a titanium-containing material using ^{47}Ti solid-state NMR.

Methodology:

- Sample Preparation:
 - The material containing **Titanium-47** is finely ground into a homogeneous powder.

- The powder is then packed into an NMR rotor of a specific diameter (e.g., 1.3 mm, 3.2 mm, or 4 mm).
- NMR Spectrometer Setup:
 - The experiment is conducted on a high-field solid-state NMR spectrometer.
 - A specialized probe capable of detecting the low gyromagnetic ratio of ^{47}Ti is used.
- Data Acquisition:
 - A suitable pulse sequence, such as a Hahn-echo or a quadrupolar Carr-Purcell-Meiboom-Gill (QCPMG) sequence, is employed to acquire the ^{47}Ti NMR spectrum.[9]
 - Due to the low sensitivity of ^{47}Ti , a large number of scans are typically required to achieve an adequate signal-to-noise ratio.[6]
- Spectral Analysis:
 - The resulting spectrum is processed and analyzed to determine key NMR parameters, including the chemical shift and the quadrupolar coupling constant.[7]
 - These parameters are then correlated with the local coordination geometry and electronic structure of the titanium atoms in the material.[7]

Safety and Handling

Handling metal powders in a laboratory setting requires strict adherence to safety protocols to mitigate risks such as inhalation, skin contact, and fire or explosion.[11][12][13][14][15]

Personal Protective Equipment (PPE):

- Respiratory Protection: A properly fitted respirator (e.g., N95 or P100) should be worn to prevent inhalation of fine particles.[11]
- Eye Protection: Safety goggles are mandatory to protect against airborne particles.[13]
- Gloves: Use appropriate gloves to prevent skin contact.[12]

- Lab Coat: A lab coat should be worn to protect clothing. For reactive powders like titanium, a fire-resistant lab coat is recommended.[12]

Handling Procedures:

- Ventilation: All handling of titanium powder should be performed in a well-ventilated area, preferably within a fume hood or a glove box, especially for highly sensitive materials.[11]
- Inert Atmosphere: For reactive experiments, handling should be conducted under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation.[11]
- Static Electricity: Grounding and bonding of all equipment and personnel is crucial to prevent static discharge, which can be an ignition source for fine metal powders.[11]
- Spill Management: Spills should be cleaned up immediately using a vacuum with a HEPA filter. Dry sweeping should be avoided as it can create dust clouds.

Storage:

- **Titanium-47** metal powder should be stored in a cool, dry, and well-ventilated area in a tightly sealed container.
- It should be kept away from sources of ignition and incompatible materials such as strong oxidizing agents.

By following these guidelines, researchers can safely and effectively utilize **Titanium-47** metal powder in their laboratory experiments, contributing to advancements in their respective fields.

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